

Known Information on Osmundalin

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Compound Focus: Osmundalin

CAS No.: 54835-71-1

Cat. No.: S12768956

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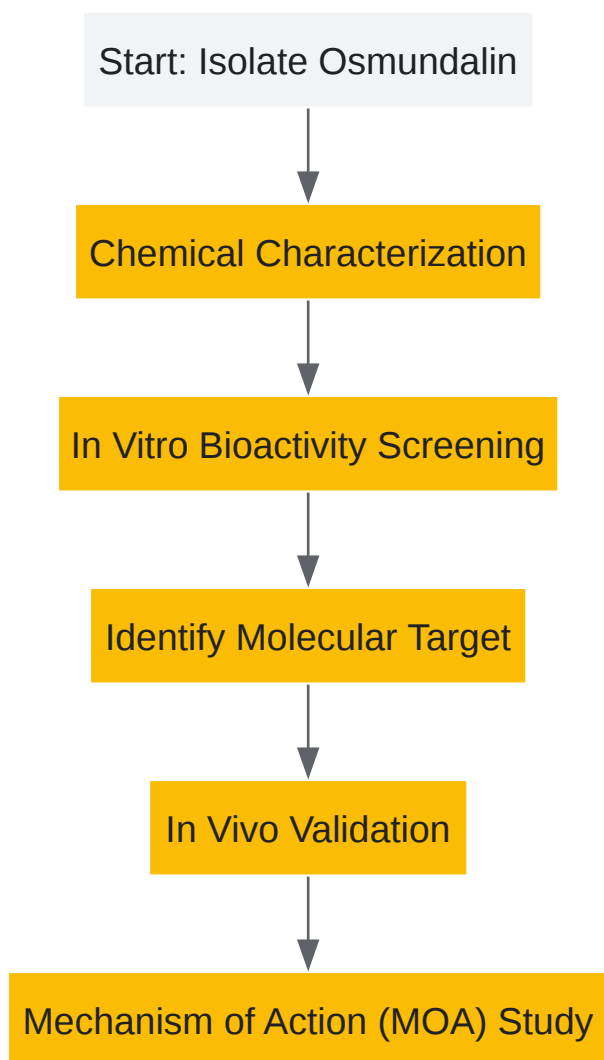
The table below summarizes the key information available from the search results:

Attribute	Information
Identity	Fern glycoside [1]
Source	Ferns of the <i>Osmunda</i> genus [1]
Status	Structure determined in 1974; no recent studies on biological function found [1].

The Research Gap and Potential Context

While direct information on **osmundalin** is scarce, recent scientific reviews highlight that ferns, in general, are rich sources of bioactive compounds but remain underexplored compared to other plants [2].

- Common Bioactive Compounds in Ferns:** Extracts from various edible ferns are rich in **polyphenols (e.g., phenolic acids, flavonoids), terpenoids, and steroids** [2]. These compounds are often associated with **antioxidant, anti-inflammatory, and antimicrobial activities** [2].
- A Proposed Research Workflow:** The lack of a clear biological function for **osmundalin** presents a direct research opportunity. The diagram below outlines a potential experimental approach to characterize its activity.



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How to Proceed with Research

Given the limited existing data, here are concrete steps you can take to investigate **osmundalin**'s biological function:

- **Consult Primary Literature:** Access the original 1974 structure determination paper ("The isolation and structure determination of the fern glycoside **osmundalin** and the synthesis of its aglycone osmundalactone") for foundational chemical information [1].
- **Broaden Search Scope:** Look for research on the **crude extracts** of *Osmunda* species ferns. The biological activities observed in these extracts might be linked to **osmundalin**, providing initial clues [2].

- **Investigate Analogues:** Explore the biological functions of compounds structurally similar to **osmundalin** (e.g., other fern glycosides or lactones). Their known mechanisms can provide testable hypotheses [2].

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References

1. The isolation and structure determination of the fern ... [sciencedirect.com]
2. The traditional utilization, biological activity and chemical ... [sciencedirect.com]

To cite this document: Smolecule. [Known Information on Osmundalin]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b12768956#osmundalin-biological-function>]

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